Spectroscopic Blueprint of 4'-Chloro-6-methylflavone: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4'-Chloro-6-methylflavone*
CAS No.:	*60402-30-4*
Cat. No.:	*B186953*

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Abstract

This technical guide provides a comprehensive exploration of the spectroscopic characterization of **4'-Chloro-6-methylflavone**, a synthetic flavonoid derivative. Intended for researchers, scientists, and professionals in drug development, this document delves into the theoretical underpinnings and practical application of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) for the structural elucidation of this compound. By synthesizing predictive data from analogous structures and outlining field-proven experimental protocols, this guide serves as an authoritative resource for the analysis of **4'-Chloro-6-methylflavone** and related flavonoid compounds. We will explore the causality behind experimental choices, ensuring a self-validating system of protocols for robust and reproducible results.

Introduction: The Significance of 4'-Chloro-6-methylflavone

Flavonoids are a diverse class of polyphenolic compounds ubiquitously found in plants, renowned for their wide range of biological activities. Synthetic modifications to the core

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flavone structure, such as the introduction of a chloro-substituent at the 4'-position and a methyl group at the 6-position, can significantly alter their physicochemical properties and biological efficacy. **4'-Chloro-6-methylflavone** represents a molecule of interest for structure-activity relationship (SAR) studies in various therapeutic areas. Accurate and unambiguous structural confirmation is the cornerstone of such research, necessitating a multi-faceted spectroscopic approach. This guide provides the foundational spectroscopic knowledge for confident identification and characterization of this target molecule.

Predicted Spectroscopic Data

Due to the absence of a complete, published spectroscopic dataset for **4'-Chloro-6-methylflavone**, the following data is a prediction based on the known spectral characteristics of 4'-chloroflavone and 6-methylflavone. This predictive analysis serves as a robust framework for researchers in interpreting their own experimental data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

The predicted ^{1}H NMR spectrum of **4'-Chloro-6-methylflavone** in $CDCl_3$ is expected to exhibit distinct signals corresponding to the aromatic and methyl protons. The chemical shifts are influenced by the electron-withdrawing effect of the chloro group and the electron-donating effect of the methyl group.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **4'-Chloro-6-methylflavone** (400 MHz, $CDCl_3$)

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-5	~8.05	d	~8.8
H-7	~7.50	dd	~8.8, 2.0
H-8	~7.35	d	~2.0
H-3	~6.80	s	-
H-2', H-6'	~7.85	d	~8.6
H-3', H-5'	~7.50	d	~8.6
6-CH_3	~2.50	s	-

Rationale for Predictions: The predictions are derived from analysis of spectral data for 6-methylflavone and 4'-chloroflavone. For instance, the singlet for the 6-methyl group is a characteristic feature.[1] The doublet of doublets for H-7 and the doublet for H-8 are anticipated due to ortho and meta coupling with H-5. The protons on the B-ring (H-2', H-6', H-3', H-5') are expected to show a typical AA'BB' system due to the para-substitution.

The ^{13}C NMR spectrum will provide insights into the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **4'-Chloro-6-methylflavone** (100 MHz, $CDCl_3$)

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-2	~163.0
C-3	~107.5
C-4	~178.0
C-4a	~124.0
C-5	~125.5
C-6	~135.0
C-7	~134.5
C-8	~117.5
C-8a	~154.5
C-1'	~130.5
C-2', C-6'	~129.0
C-3', C-5'	~129.5
C-4'	~137.0
6-CH_3	~21.0

Rationale for Predictions: These predictions are an amalgamation of data from 6-methylflavone and 4'-chloroflavone.[1][2] The carbonyl carbon (C-4) is expected to be the most downfield signal. The presence of the chloro- and methyl- substituents will cause predictable shifts in the respective aromatic rings.

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the functional groups present in a molecule. The spectrum is anticipated to be dominated by absorptions from the carbonyl group and the aromatic rings.

Table 3: Predicted Key IR Absorption Frequencies for **4'-Chloro-6-methylflavone**

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Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
C=O (ketone)	~1645	Strong
C=C (aromatic)	~1610, ~1490	Medium to Strong
C-O-C (ether)	~1220	Strong
C-Cl	~1090	Medium
C-H (aromatic)	~3070	Medium
C-H (methyl)	~2920	Weak

Rationale for Predictions: The strong carbonyl stretch around 1645 cm^{-1} is a hallmark of the flavone core.[1] The C-Cl stretch is expected in the fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is crucial for confirming its identity.

Predicted Mass Spectrum (Electron Ionization - EI)

- Molecular Ion (M^+): m/z ≈ 270.05 (corresponding to the molecular formula $C_{16}H_{11}ClO_2$)
- Key Fragmentation Pathways: Flavonoids typically undergo retro-Diels-Alder (rDA) fragmentation.[3][4] We can predict the following key fragments:
  - Loss of CO (m/z ≈ 242)
  - Fragments corresponding to the A and B rings from rDA cleavage.
  - A prominent peak corresponding to the chlorophenyl cation (m/z ≈ 111).

Experimental Protocols

The following protocols are designed to be self-validating, ensuring high-quality, and reproducible data.

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NMR Spectroscopy



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Caption: Workflow for NMR analysis of **4'-Chloro-6-methylflavone**.

- Solvent Selection: Deuterated chloroform ($CDCl_3$) is a common choice for flavonoids due to its good solubilizing power and the presence of a single residual solvent peak that does not typically interfere with the signals of interest.[5] For less soluble flavonoids, DMSO-d_6 can be an alternative.[6]

- 2D NMR Experiments:

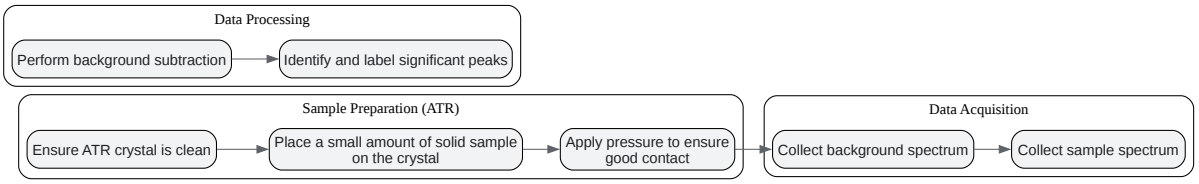
  - COSY (Correlation Spectroscopy): Establishes proton-proton coupling relationships, crucial for assigning protons on the same spin system (e.g., within the A and B rings).

  - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons to their directly attached carbons.

  - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are 2-3 bonds away, essential for assigning quaternary carbons and piecing together the molecular fragments.

Infrared (IR) Spectroscopy

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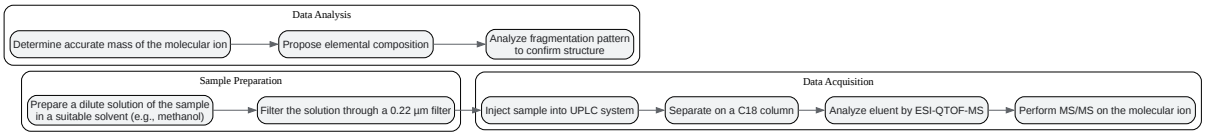


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Caption: Workflow for ATR-FTIR analysis of **4'-Chloro-6-methylflavone**.

- ATR (Attenuated Total Reflectance): This is a modern and rapid method for acquiring IR spectra of solid samples with minimal preparation.[7] It avoids the need for making KBr pellets, which can be time-consuming and susceptible to moisture contamination.[8][9]
- Background Collection: A background spectrum of the empty ATR crystal is essential to subtract the absorbance of the crystal and the surrounding atmosphere (e.g., CO_2 and water vapor), ensuring that the final spectrum is solely that of the sample.

Mass Spectrometry



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Caption: Workflow for UPLC-ESI-QTOF-MS/MS analysis.

- UPLC-ESI-QTOF-MS/MS: This hyphenated technique offers high-resolution separation and accurate mass measurements, which is invaluable for confirming the elemental composition of the parent molecule and its fragments.[10][11][12]
- Electrospray Ionization (ESI): A soft ionization technique that typically produces a prominent protonated molecule ($[M+H]^+$), minimizing fragmentation in the source and providing a clear molecular weight.
- Quadrupole Time-of-Flight (QTOF): Provides high mass accuracy, allowing for the confident determination of elemental formulas.
- Tandem Mass Spectrometry (MS/MS): Involves isolating the molecular ion and subjecting it to collision-induced dissociation to generate a characteristic fragmentation pattern, which serves as a structural fingerprint.[13][14]

Conclusion

The spectroscopic analysis of **4'-Chloro-6-methylflavone**, through the synergistic use of NMR, IR, and MS, provides a comprehensive and unambiguous structural elucidation. This guide has presented a predictive spectroscopic profile of the molecule, grounded in the analysis of structurally related compounds, and has detailed robust experimental protocols. The emphasis on the rationale behind methodological choices empowers researchers to not only replicate these findings but also to adapt these techniques for the characterization of other novel flavonoid derivatives. The data and protocols within this document serve as a critical reference for quality control, synthetic confirmation, and further investigation into the biological potential of **4'-Chloro-6-methylflavone**.

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